

# 2-Chloro-5-methylphenylboronic acid proper disposal procedures

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## Compound of Interest

Compound Name: 2-Chloro-5-methylphenylboronic acid

Cat. No.: B068662

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## Safe Disposal of 2-Chloro-5-methylphenylboronic Acid

Proper disposal of **2-chloro-5-methylphenylboronic acid** is critical for ensuring laboratory safety and environmental protection. This substance is classified as an irritant, capable of causing skin, eye, and respiratory irritation. Adherence to regulated disposal protocols is mandatory to mitigate risks. The primary disposal route is through an approved hazardous waste disposal facility.<sup>[1]</sup>

## Essential Safety and Handling

Before beginning any disposal procedures, it is imperative to handle **2-chloro-5-methylphenylboronic acid** in a well-ventilated area, preferably within a chemical fume hood, to prevent the dispersion of dust.<sup>[2]</sup> Always wear appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.<sup>[2]</sup>

## Hazard Summary Table

The following table summarizes key quantitative and qualitative hazard data for **2-chloro-5-methylphenylboronic acid**.

Identifier	Information	Reference
CAS Number	193353-35-4	
Signal Word	Warning	
GHS Hazard Statements	H315: Causes skin irritation	
	H319: Causes serious eye irritation	
	H335: May cause respiratory irritation	
GHS Disposal Statement	P501: Dispose of contents/container to an approved waste disposal plant	[1]

## Step-by-Step Disposal Protocol

The disposal of **2-chloro-5-methylphenylboronic acid** and its containers must be managed as hazardous waste. It is the responsibility of the waste generator to ensure compliance with all federal, state, and local regulations.[2]

## Waste Segregation and Collection

- Solid Waste: Collect surplus or contaminated **2-chloro-5-methylphenylboronic acid** solid waste in a dedicated container.
- Classification: This chemical should be categorized as halogenated organic waste.[3]
- Container: The waste container must be made of a compatible material, be in good condition, and have a tightly fitting screw-top cap to prevent leaks or spills.[4][5]

## Decontamination of Empty Containers

- Empty containers that once held **2-chloro-5-methylphenylboronic acid** must be decontaminated before disposal.[4]

- Procedure: Triple rinse the empty container with a suitable solvent (e.g., methanol or acetone).
- Rinsate Collection: The solvent rinsate from this process is considered hazardous waste and must be collected in a separate, properly labeled container for halogenated organic liquid waste.
- Final Disposal: After triple-rinsing, the container can be managed as non-hazardous solid waste, unless institutional or local policies state otherwise.

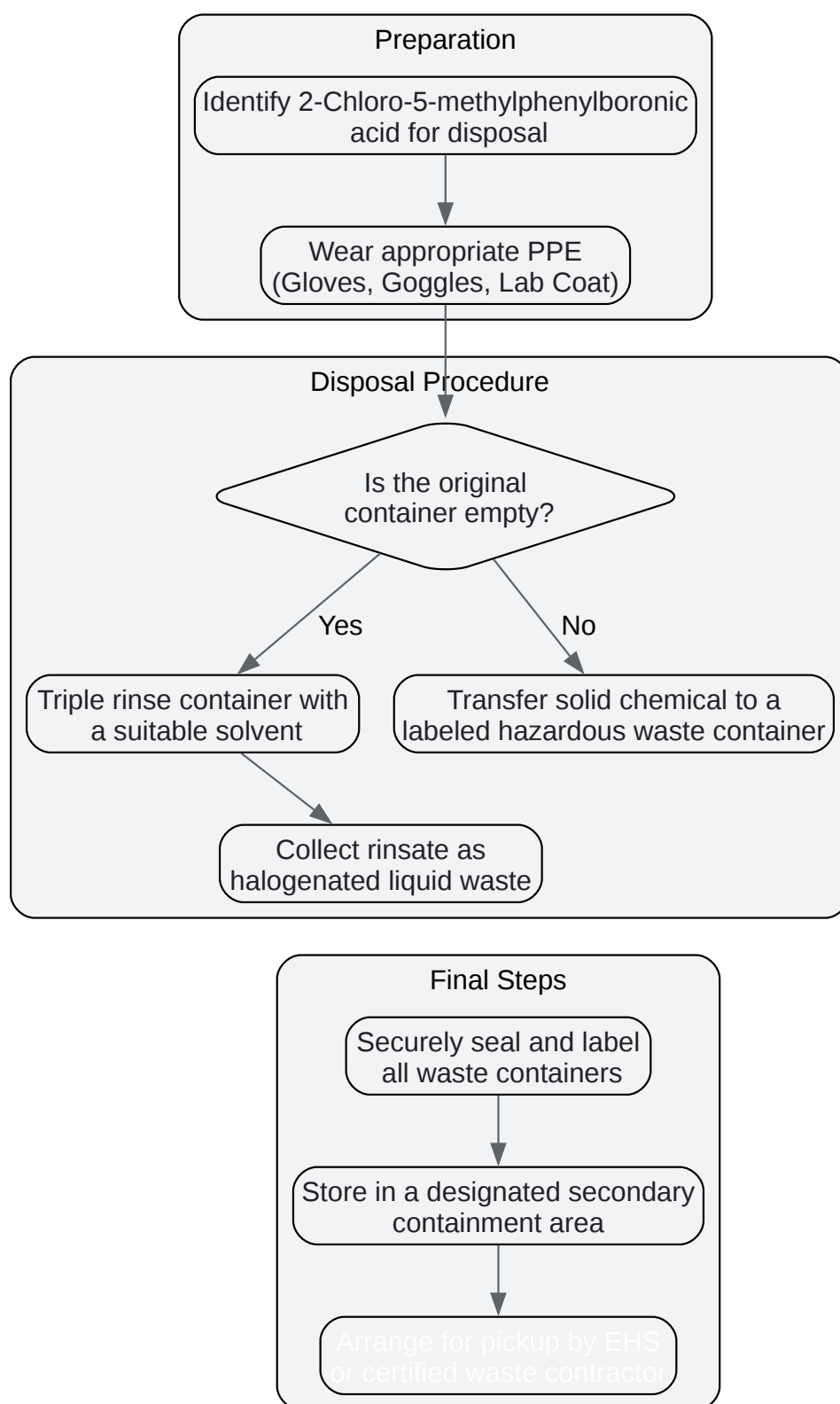
## Labeling and Storage

- Labeling: Clearly label the hazardous waste container with "Hazardous Waste" and the full chemical name: **"2-Chloro-5-methylphenylboronic acid."**
- Storage: Store the sealed waste container in a designated, well-ventilated satellite accumulation area. The storage location should have secondary containment to manage potential leaks.<sup>[6]</sup> Keep the container away from incompatible materials, such as strong oxidizing agents.<sup>[2]</sup>

## Final Disposal

- Professional Disposal: Arrange for the collection of the hazardous waste through your institution's Environmental Health & Safety (EHS) department or a certified hazardous waste disposal contractor.
- Regulatory Compliance: Never dispose of this chemical down the drain or in regular trash.<sup>[6]</sup> Observe all federal, state, and local regulations throughout the disposal process.<sup>[2]</sup>

## Disposal Workflow



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Caption: Workflow for the safe disposal of **2-Chloro-5-methylphenylboronic acid**.

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